

N-Methyl-p-toluenesulfonamide molecular weight and formula

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Compound of Interest

Compound Name: *N-Methyl-p-toluenesulfonamide*

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Core Chemical Properties of N-Methyl-p-toluenesulfonamide

N-Methyl-p-toluenesulfonamide is a chemical compound with specific physical and chemical properties that are critical for its application in research and drug development. This guide provides a concise overview of its fundamental molecular characteristics.

Molecular Formula and Weight

The elemental composition and molecular mass are foundational data points for any chemical compound. **N-Methyl-p-toluenesulfonamide**'s properties are summarized below.

Property	Value	Citations
Molecular Formula	C8H11NO2S	[1][2][3][4]
Molecular Weight	185.25 g/mol	[1]
Alternate Molecular Weight	185.24 g/mol	[3][5]
Alternate Molecular Weight	185.2434	[2]
Molar Mass	185.24	[4]

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References

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